

Essential Safety and Operational Guide for Handling Acetoxyacetyl Chloride

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Compound of Interest

Compound Name: *Acetoxyacetyl chloride*

Cat. No.: *B084561*

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This guide provides critical safety protocols and logistical information for the handling and disposal of **Acetoxyacetyl chloride**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is paramount to ensure personal safety and operational integrity within the laboratory environment.

Chemical Profile and Hazards:

Acetoxyacetyl chloride (CAS No. 13831-31-7) is a combustible, corrosive, and moisture-sensitive liquid that reacts violently with water.^{[1][2]} It is imperative to handle this chemical with extreme caution due to its hazardous nature. It can cause severe skin burns, serious eye damage, and respiratory irritation.^[1]

Quantitative Data Summary

For quick reference, the key quantitative safety and physical properties of **Acetoxyacetyl chloride** are summarized in the table below.

Property	Value	Source
Molecular Formula	C4H5ClO3	[1]
Molecular Weight	136.53 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[3]
Density	1.27 g/mL at 25 °C	
Boiling Point	55 °C at 12 mmHg	
Flash Point	71 °C (159.8 °F) - closed cup	
Storage Temperature	2 - 8 °C	[3]
Incompatible Materials	Water, Strong oxidizing agents, Strong bases, Alcohols	[1] [4]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **Acetoxyacetyl chloride**. The following table outlines the required PPE for each level of potential exposure.

Body Part	Required Protection	Standard Compliance
Eyes/Face	Chemical safety goggles and a full-face shield.	OSHA 29 CFR 1910.133, EN166
Skin/Body	Flame-retardant lab coat, fully buttoned with appropriate sleeve length. Chemical-resistant gloves (Butyl-rubber is recommended). Full-length pants and closed-toe shoes.	-
Respiratory	A NIOSH/MSHA-approved respirator with an appropriate cartridge is necessary if exposure limits are exceeded or if working outside of a certified chemical fume hood. [1] [5]	OSHA 29 CFR 1910.134, EN 149

Detailed Experimental Protocol for Handling Acetoxyacetyl Chloride

This protocol provides a step-by-step methodology for the safe handling of **Acetoxyacetyl chloride** in a laboratory setting.

1. Pre-Experiment Preparations:

- 1.1. Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- 1.2. Emergency Equipment Check: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[1\]](#)
- 1.3. Fume Hood Certification: Verify that the chemical fume hood to be used has a current certification.
- 1.4. Gather Materials: Assemble all necessary chemicals, equipment, and waste containers within the fume hood before introducing **Acetoxyacetyl chloride**.
- 1.5. Don PPE: Put on all required personal protective equipment as detailed in the PPE Protocol table.

2. Handling and In-Experiment Procedures:

- 2.1. Inert Atmosphere: Handle **Acetoxyacetyl chloride** under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.[6]
- 2.2. Grounding: Ground and bond all containers and transfer equipment to prevent static discharge.[6][7]
- 2.3. Dispensing: Use spark-proof tools for all transfers.[7] Dispense the required amount of the chemical slowly and carefully to avoid splashing.
- 2.4. Reaction Setup: Keep the reaction vessel in a secondary container to contain any potential spills.
- 2.5. Post-Use: Tightly reseal the **Acetoxyacetyl chloride** container immediately after use.

3. Post-Experiment and Waste Disposal:

- 3.1. Decontamination: Decontaminate all non-disposable equipment that has come into contact with **Acetoxyacetyl chloride**.
- 3.2. Spill Cleanup: In case of a small spill, absorb the material with an inert absorbent such as sand, silica gel, or vermiculite.[1][4] Do not use water.[7][8] Collect the absorbed material in a sealed, labeled container for hazardous waste.
- 3.3. Waste Disposal: Dispose of all waste materials (including empty containers and contaminated PPE) as hazardous waste in accordance with local, state, and federal regulations.[1][9]
- 3.4. Doffing PPE: Remove PPE in the correct order to avoid cross-contamination.
- 3.5. Hygiene: Wash hands thoroughly with soap and water after handling the chemical.[1][4]

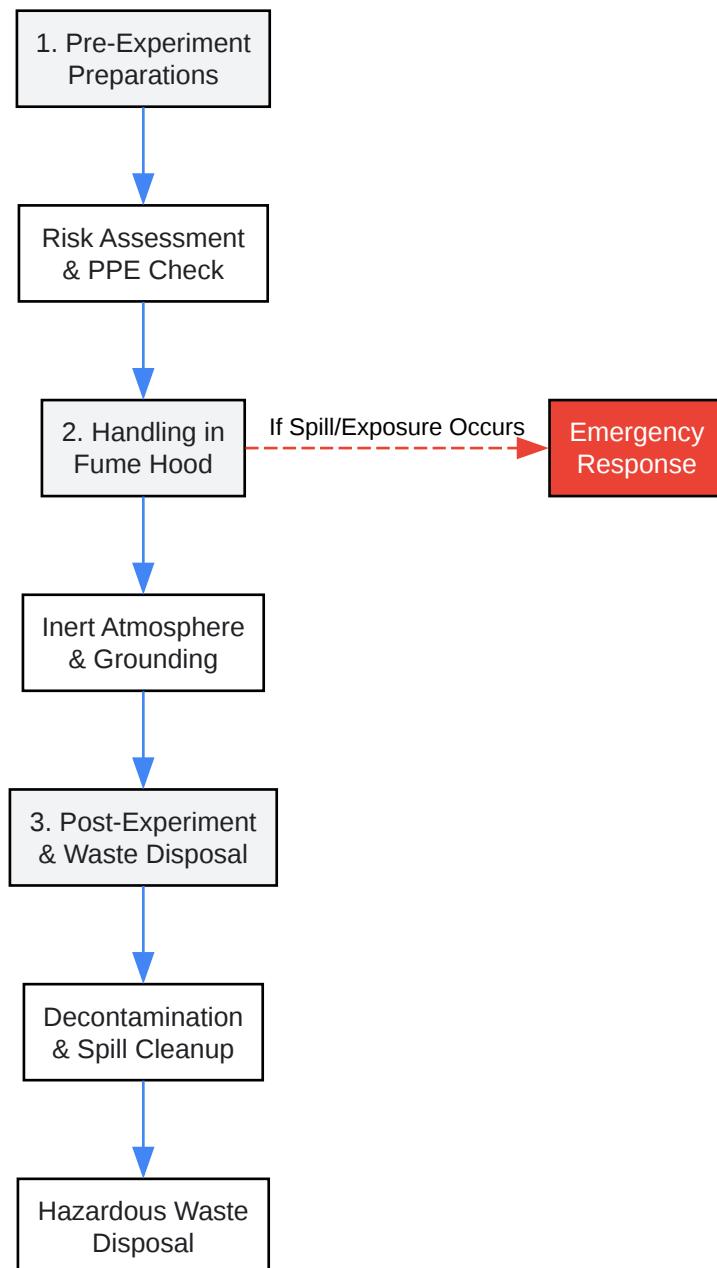
Emergency Response Plan

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[4][6][7] Seek immediate medical attention.[4][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4][6][7] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[4][7]
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[4][6] Seek immediate medical attention.[4][6]
Ingestion	Do NOT induce vomiting.[4][7][10] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[4][10] Seek immediate medical attention.[4][7]
Fire	Use dry chemical, carbon dioxide, or chemical foam to extinguish the fire.[4] Do NOT use a solid water stream.[4] Water may be used to cool closed containers.[4]

Visual Workflow for Handling Acetoxyacetyl Chloride

The following diagram illustrates the logical flow of the handling procedure, from preparation to disposal, emphasizing critical safety checkpoints.



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